

Proper Disposal Procedures for 7-Methoxy-5-benzofuranpropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methoxy-5-benzofuranpropanol

Cat. No.: B598943

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **7-Methoxy-5-benzofuranpropanol**, emphasizing safe handling and regulatory compliance.

Important Disclaimer: The following procedures are general guidelines. Specific disposal requirements can vary based on local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company for definitive procedures.

Chemical Information Summary

While a specific Safety Data Sheet (SDS) for **7-Methoxy-5-benzofuranpropanol** with detailed disposal information is not readily available, information for a closely related compound, 2-(4-Hydroxy-3-methoxyphenyl)-**7-methoxy-5-benzofuranpropanol**, provides valuable guidance. The principles outlined below are based on best practices for the disposal of similar chemical compounds.

Chemical Identifier	Information
Compound Name	7-Methoxy-5-benzofuranpropanol
Synonyms	5-(3-Hydroxypropyl)-7-methoxybenzofuran
CAS Number	118930-92-0
General Disposal Recommendation	Disposal should be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. [1]
Containerization	Keep the chemical in suitable and closed containers for disposal. [1]
Regulatory Compliance	All disposal activities must be in accordance with appropriate local, state, and federal laws and regulations. [1]

Step-by-Step Disposal Protocol

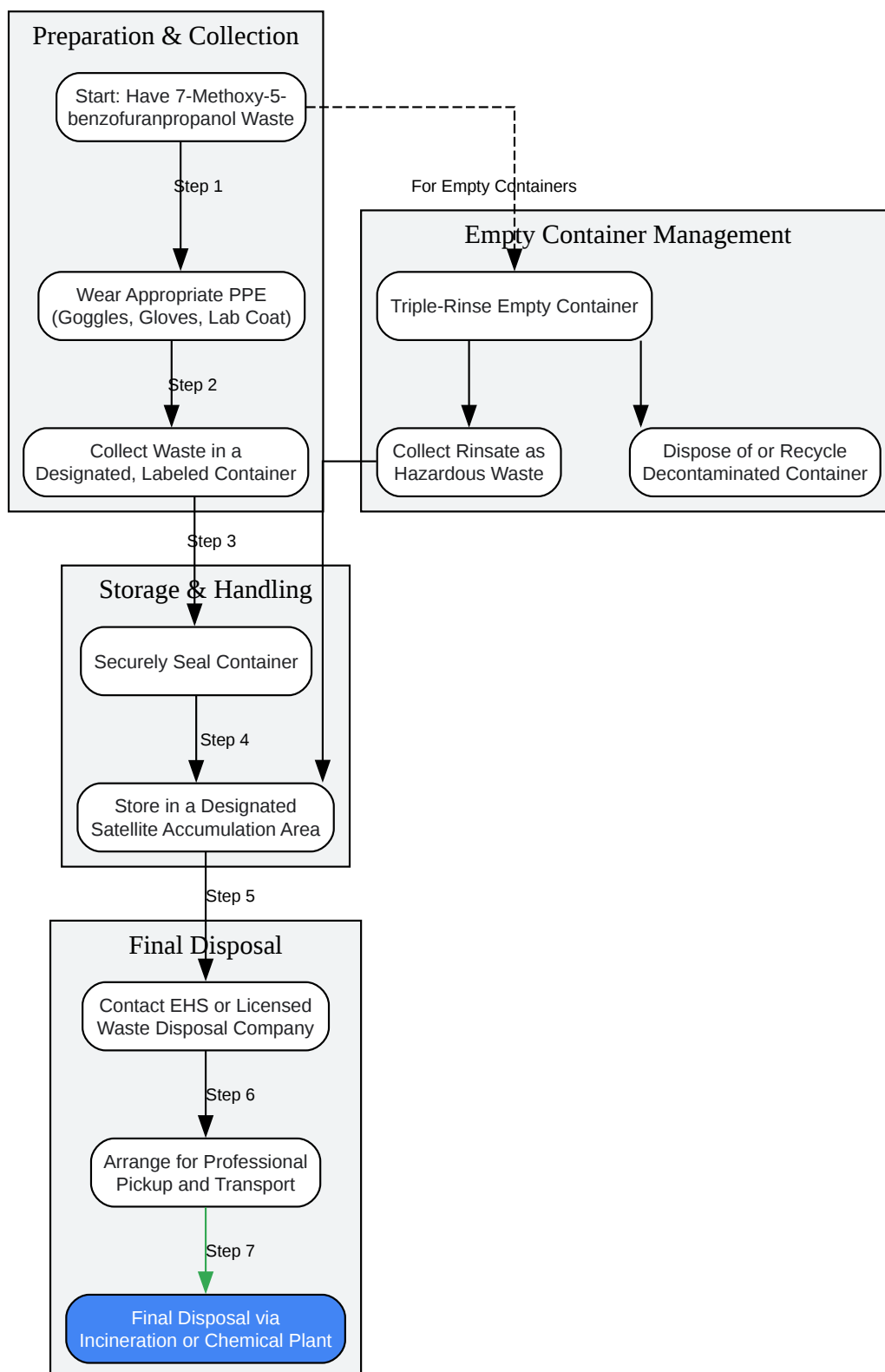
The following protocol outlines the necessary steps for the safe disposal of **7-Methoxy-5-benzofuranpropanol**.

- Initial Assessment and Personal Protective Equipment (PPE):
 - Before handling, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
 - Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any potential dust or vapors.
- Waste Collection and Segregation:
 - Collect waste **7-Methoxy-5-benzofuranpropanol** in a designated, properly labeled, and sealed container.
 - Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.

- Container Labeling:
 - Clearly label the waste container with the full chemical name: "Waste **7-Methoxy-5-benzofuranpropanol**".
 - Include the CAS number (118930-92-0) and any known hazard information.
 - Indicate the date of waste accumulation.
- Temporary Storage:
 - Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage facility.
 - Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
- Arranging for Final Disposal:
 - Contact your institution's EHS department or a contracted licensed chemical waste disposal company to arrange for pickup and disposal.
 - Provide them with all necessary information about the waste, including the chemical name, quantity, and any available safety data.
- Decontamination of Empty Containers:
 - Empty containers that held **7-Methoxy-5-benzofuranpropanol** should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
 - After thorough decontamination, the container can be disposed of as non-hazardous waste or recycled, depending on institutional policies. Puncturing the container can prevent its reuse.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **7-Methoxy-5-benzofuranpropanol**.



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References

- 1. medchemexpress.com [medchemexpress.com]
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Phone: (601) 213-4426
Email: info@benchchem.com